

Amino-PEG36-acid: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amino-PEG36-acid

Cat. No.: B1192120

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Amino-PEG36-acid**, a bifunctional linker commonly utilized in bioconjugation, drug delivery, and surface modification applications.^[1] Due to the absence of a comprehensive, publicly available safety and handling dataset for this specific molecule, this document synthesizes information from supplier data sheets and general best practices for handling polyethylene glycol (PEG) compounds in a laboratory setting.^{[2][3][4]}

General Information

Amino-PEG36-acid is a long-chain polyethylene glycol derivative featuring a terminal amine group and a terminal carboxylic acid group.^[1] This structure allows for versatile conjugation with various biomolecules. The extended PEG36 spacer enhances hydrophilicity and flexibility.

Table 1: Physical and Chemical Properties of **Amino-PEG36-acid**

Property	Value	Source
Synonyms	Amine-PEG36-COOH, Amino-dPEG(R)36-acid, NH ₂ -PEG36-COOH	
CAS Number	196936-04-6	
Molecular Formula	C ₇₅ H ₁₅₁ NO ₃₈	
Molecular Weight	~1675.0 g/mol	
Appearance	Not explicitly stated, but PEG compounds are typically white or off-white solids.	
Purity	>95% to >97% (Varies by supplier)	
Solubility	Highly water-soluble. Soluble in anhydrous solvents like DMF and DMSO.	

Hazard Identification and Precautionary Measures

While specific toxicity data for **Amino-PEG36-acid** is not readily available in the provided search results, general safety precautions for handling laboratory chemicals should be strictly followed. The Safety Data Sheets (SDS) for similar chemical compounds provide a framework for safe handling.

Table 2: Potential Hazards and Recommended Precautions

Hazard Category	Potential Hazard	Recommended Precautions
Acute Toxicity (Oral)	May be harmful if swallowed.	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.
Skin Contact	May cause skin irritation or an allergic skin reaction.	Wear protective gloves and clothing. If on skin, wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.
Eye Contact	May cause serious eye irritation.	Wear eye protection/face protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Inhalation	Avoid breathing dust.	Work in a well-ventilated area or under a fume hood.
Environmental	Potentially very toxic to aquatic life with long-lasting effects.	Avoid release to the environment. Collect spillage. Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling and Use

The following is a generalized protocol for the safe handling and use of **Amino-PEG36-acid** in a laboratory setting, based on common practices for PEGylated reagents.

3.1. Personal Protective Equipment (PPE)

Before handling **Amino-PEG36-acid**, ensure the following PPE is worn:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

3.2. Reagent Preparation

- Equilibration: Allow the container of **Amino-PEG36-acid** to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: As PEG compounds can be low-melting solids, weighing can be challenging. Perform this task in a chemical fume hood to minimize inhalation of any dust particles.
- Dissolution: To facilitate handling, prepare a stock solution by dissolving the reagent in an anhydrous, water-miscible organic solvent such as dimethylsulfoxide (DMSO) or dimethylformamide (DMF). Use a non-coring syringe to dispense the solvent and maintain an inert atmosphere (e.g., argon or nitrogen) if the compound is sensitive to air or moisture.

3.3. Reaction Conditions

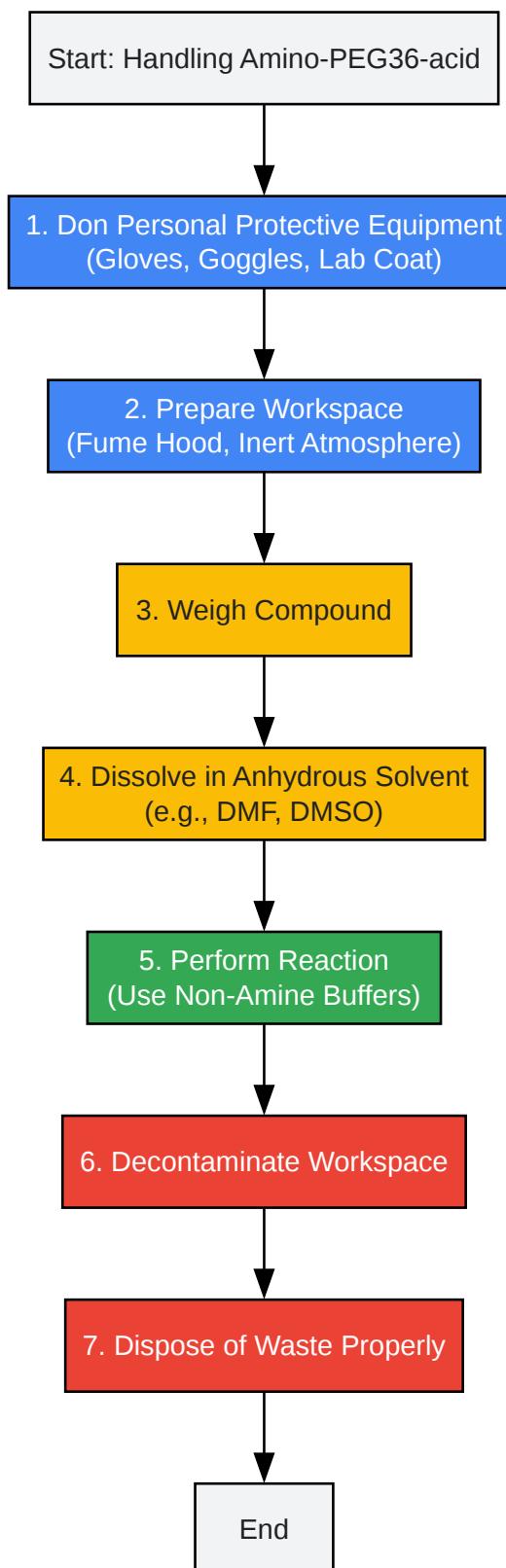
- The amine group of **Amino-PEG36-acid** is reactive with carboxylic acids, activated NHS esters, and carbonyls.
- The carboxylic acid group can react with primary amines in the presence of activators like EDC or HATU.
- Reactions involving the amine group are typically performed at a pH of 7-9. Use non-amine-containing buffers such as phosphate-buffered saline (PBS), carbonate/bicarbonate, or borate buffers. Avoid buffers containing primary amines like Tris or glycine, as they will compete in the reaction.

3.4. Storage and Disposal

- Storage of Solid: Store the solid compound at -20°C in a dry, light-protected container.
- Storage of Stock Solution: Store unused stock solutions at -20°C under an inert gas.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Avoid release into the environment.

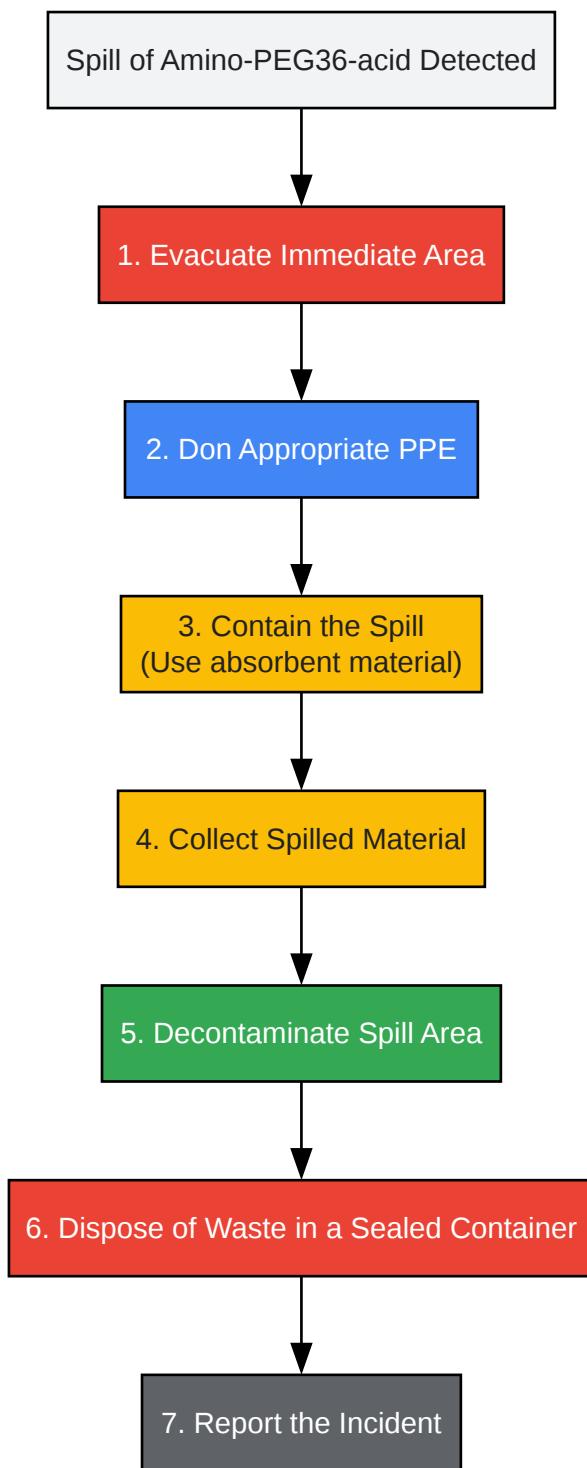
Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **Amino-PEG36-acid**.



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Caption: Safe Handling Workflow for **Amino-PEG36-acid**.



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Caption: Spill Response Procedure for **Amino-PEG36-acid**.

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

- If Swallowed: Rinse mouth. Immediately call a POISON CENTER or doctor/physician.
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or a rash occurs, seek medical advice.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a physician if you feel unwell.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Avoid substance contact and inhalation of dust. Ensure adequate ventilation. Evacuate the area if necessary.
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: Take up the material dry with absorbent material. Dispose of it properly in a sealed container. Clean the affected area.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety review and risk assessment by qualified professionals. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling any chemical. The absence of specific toxicity data does not imply that the substance is harmless. All laboratory work should be conducted with the utmost care and in accordance with established safety protocols.

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References

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